

Preparation of XL147 Stock Solutions for Preclinical Research

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Compound of Interest

Compound Name: XL147

Cat. No.: B1682294

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Abstract

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation of stock and working solutions of **XL147** (Pilaralisib, SAR245408), a potent and selective Class I phosphoinositide 3-kinase (PI3K) inhibitor. Adherence to these protocols will ensure solution accuracy, stability, and reproducibility in preclinical experiments.

Introduction

XL147 is a reversible, ATP-competitive inhibitor of Class I PI3K isoforms, with IC₅₀ values of 39 nM, 383 nM, 23 nM, and 36 nM for PI3K α , PI3K β , PI3K γ , and PI3K δ , respectively[1][2]. It is a valuable tool for investigating the role of the PI3K/Akt/mTOR signaling pathway in various cellular processes, including cell growth, proliferation, and survival. Accurate preparation of **XL147** solutions is critical for obtaining reliable and reproducible experimental results. This guide details the necessary chemical properties, step-by-step protocols for solution preparation, and best practices for storage.

Chemical and Physical Properties of XL147

A summary of the key chemical and physical properties of **XL147** is presented in the table below. This information is essential for accurate stock solution preparation and handling.

Property	Value	Source
Synonyms	Pilaralisib, SAR245408	[1][3]
Molecular Formula	C ₂₅ H ₂₅ ClN ₆ O ₄ S	[3]
Molecular Weight	541.02 g/mol	[1][4]
Appearance	Crystalline solid, Light brown to brown solid	[3][5]
Solubility	DMSO: ≥ 100 mg/mL (184.84 mM) DMF: 20 mg/mL	[1][2][3]
In-vitro Stability	Powder: ≥ 4 years at -20°C In DMSO: 1 year at -80°C, 1 month at -20°C	[1][3]

Experimental Protocols

Preparation of a 10 mM XL147 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **XL147** in dimethyl sulfoxide (DMSO). It is crucial to use high-purity, anhydrous DMSO to ensure the stability of the compound.

Materials:

- **XL147** powder (purity ≥98%)
- Anhydrous dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes

Procedure:

- Equilibrate **XL147** to Room Temperature: Before opening, allow the vial of **XL147** powder to equilibrate to room temperature for at least 30 minutes. This prevents the condensation of moisture, which can affect the stability of the compound.
- Weigh **XL147** Powder: Carefully weigh out the desired amount of **XL147** powder using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, you will need 5.41 mg of **XL147**.
 - Calculation: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = 10 \text{ mM} \times 0.001 \text{ L} \times 541.02 \text{ g/mol} = 5.41 \text{ mg}$
- Dissolve in DMSO: Add the appropriate volume of anhydrous DMSO to the vial containing the **XL147** powder. For a 10 mM stock solution, if you weighed 5.41 mg of **XL147**, add 1 mL of DMSO.
- Ensure Complete Dissolution: Vortex the solution for 1-2 minutes to ensure the **XL147** is completely dissolved. Gentle warming (e.g., in a 37°C water bath for 5-10 minutes) can aid in dissolution if necessary. Visually inspect the solution to ensure there are no visible particles.
- Aliquot for Storage: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile microcentrifuge tubes.
- Storage: Store the aliquots at -80°C for long-term storage (up to 1 year) or at -20°C for short-term storage (up to 1 month)[1].

Preparation of Working Solutions

Working solutions are prepared by diluting the high-concentration stock solution into a suitable solvent, typically cell culture medium or an appropriate assay buffer.

Materials:

- 10 mM **XL147** stock solution in DMSO
- Sterile cell culture medium or assay buffer

- Sterile microcentrifuge tubes or plates
- Calibrated micropipettes

Procedure:

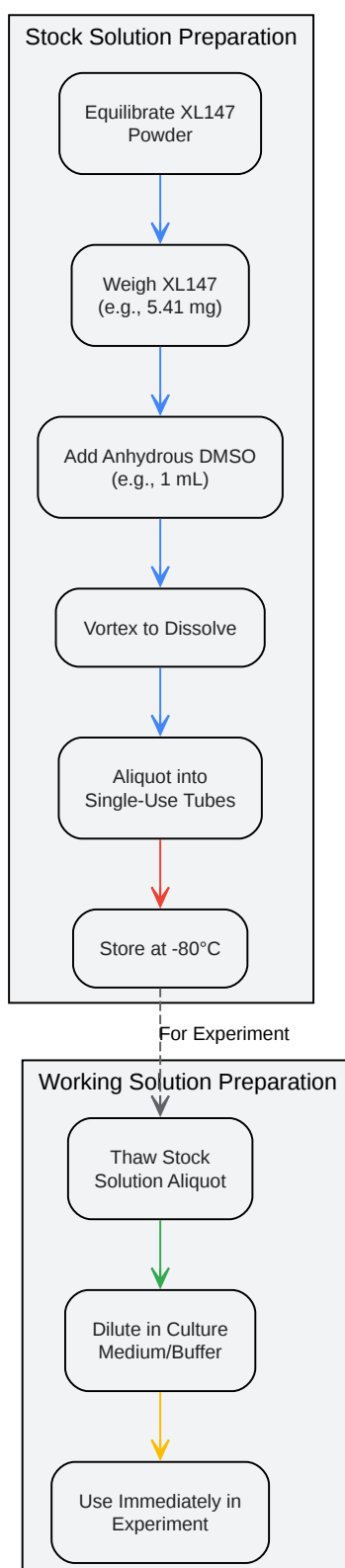
- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **XL147** stock solution at room temperature.
- Calculate Dilution: Determine the volume of the stock solution required to achieve the desired final concentration in your experiment. For example, to prepare 1 mL of a 10 μ M working solution from a 10 mM stock:
 - Formula: $C_1V_1 = C_2V_2$
 - $(10 \text{ mM}) \times V_1 = (10 \mu\text{M}) \times (1 \text{ mL})$
 - $(10,000 \mu\text{M}) \times V_1 = (10 \mu\text{M}) \times (1000 \mu\text{L})$
 - $V_1 = (10 \mu\text{M} \times 1000 \mu\text{L}) / 10,000 \mu\text{M} = 1 \mu\text{L}$
- Prepare Working Solution: Add 1 μ L of the 10 mM **XL147** stock solution to 999 μ L of the desired cell culture medium or assay buffer.
- Mix Thoroughly: Gently mix the working solution by pipetting up and down or by gentle vortexing.
- Use Immediately: It is recommended to use the freshly prepared working solution immediately for your experiments to ensure its potency.

Important Note on DMSO Concentration: When preparing working solutions, be mindful of the final concentration of DMSO in your experimental system. High concentrations of DMSO can have cytotoxic effects. It is advisable to keep the final DMSO concentration below 0.5% (v/v) and to include a vehicle control (medium or buffer with the same final concentration of DMSO) in your experiments.

Visualized Workflows and Pathways

XL147 Stock and Working Solution Preparation Workflow

The following diagram illustrates the step-by-step workflow for preparing **XL147** stock and working solutions.

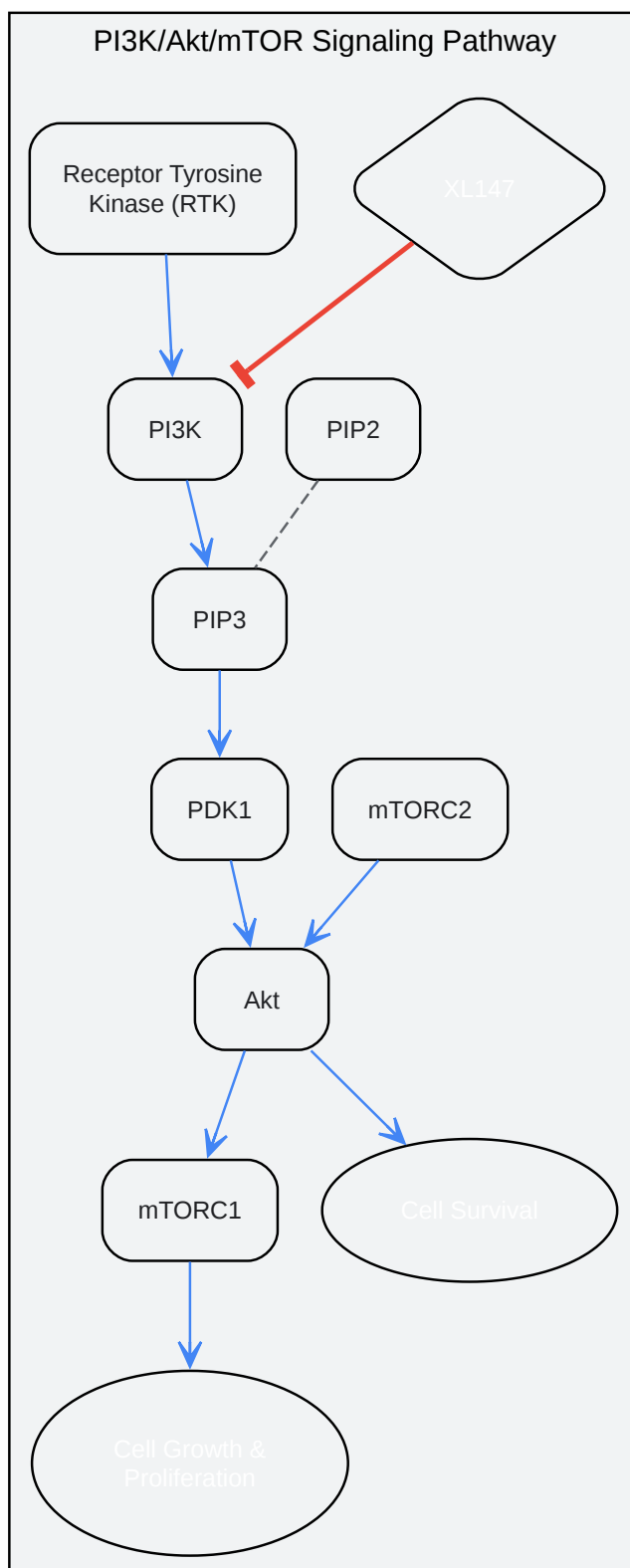


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Caption: Workflow for **XL147** solution preparation.

PI3K/Akt/mTOR Signaling Pathway Inhibition by XL147

XL147 exerts its effects by inhibiting the PI3K pathway. The diagram below provides a simplified representation of this signaling cascade and the point of inhibition by **XL147**.



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Caption: Inhibition of the PI3K pathway by **XL147**.

Conclusion

The protocols outlined in this document provide a standardized method for the preparation of **XL147** stock and working solutions. By following these guidelines, researchers can ensure the integrity and consistency of their experimental results when studying the effects of this potent PI3K inhibitor. Always refer to the manufacturer's specific recommendations and safety data sheets for handling and storage information.

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